

An In-Depth Technical Guide to the Physical Characteristics of 1,6-Heptanediol

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Compound of Interest

Compound Name: 1,6-Heptanediol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1,6-Heptanediol**. The information is curated for professionals in research and development who require precise data for experimental design, formulation, and safety assessments. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and visualizations of a key research application.

Physical and Chemical Properties

1,6-Heptanediol is a diol, an organic compound containing two hydroxyl (-OH) groups. Its structure consists of a seven-carbon chain with hydroxyl groups at the terminal positions. This structure imparts both hydrophilic and lipophilic characteristics to the molecule, influencing its physical properties.

Quantitative Data Summary

The physical and chemical properties of **1,6-Heptanediol** are summarized in the table below. It is important to note that some reported values in the literature are estimates and may vary between sources.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ O ₂	[1][2]
Molecular Weight	132.20 g/mol	[1][2]
CAS Number	13175-27-4	[1][2]
Melting Point	44.24 °C (estimate)	[1]
Boiling Point	233.16 °C (rough estimate)	[1]
Density	0.9620 g/cm ³	[1]
Refractive Index	1.450	[1]
Flash Point	111.5 ± 13.0 °C	[1]
LogP (Octanol-Water Partition Coefficient)	0.28	[1]

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the application of **1,6-Heptanediol** in research and development. The following sections detail the standard methodologies for measuring the key physical characteristics.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered **1,6-Heptanediol** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A melting point apparatus equipped with a heating block, a thermometer or temperature probe, and a viewing lens is used.

- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- Observation: The temperatures at which the substance first begins to melt (the first appearance of liquid) and when the last solid crystal disappears are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus: A standard distillation setup is assembled, including a distillation flask, a condenser, a receiving flask, and a thermometer.
- Procedure: A sample of **1,6-Heptanediol** is placed in the distillation flask along with boiling chips to ensure smooth boiling. The apparatus is heated, and the temperature is monitored.
- Measurement: The boiling point is the temperature at which the vapor of the boiling liquid surrounds the thermometer bulb and remains constant during the distillation process. The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.

Density Determination

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- Apparatus: A pycnometer, a glass flask with a precise volume, and an analytical balance are required.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is determined.

- The pycnometer is filled with **1,6-Heptanediol** (in its liquid state), ensuring no air bubbles are present, and its mass is measured.
- The mass of the pycnometer filled with a reference substance of known density (e.g., distilled water) is also determined.
- Calculation: The density of **1,6-Heptanediol** is calculated using the masses and the known density of the reference substance.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. While specific quantitative data for **1,6-heptanediol** is scarce, its structural analog, 1,6-hexanediol, is soluble in water, ethanol, and acetone, and slightly soluble in diethyl ether.^[3]

Methodology: Shake-Flask Method

- Preparation: A known amount of **1,6-Heptanediol** is added to a known volume of the solvent in a sealed flask.
- Equilibration: The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Analysis: The concentration of **1,6-Heptanediol** in the saturated solution is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material.

Methodology: Abbe Refractometer

- Apparatus: An Abbe refractometer is used for this measurement.

- Procedure: A few drops of liquid **1,6-Heptanediol** are placed on the prism of the refractometer. The instrument is closed, and the light source is adjusted.
- Measurement: The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece. The refractive index is then read from the instrument's scale. The temperature must be controlled and recorded as the refractive index is temperature-dependent.

Flash Point Determination

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source.

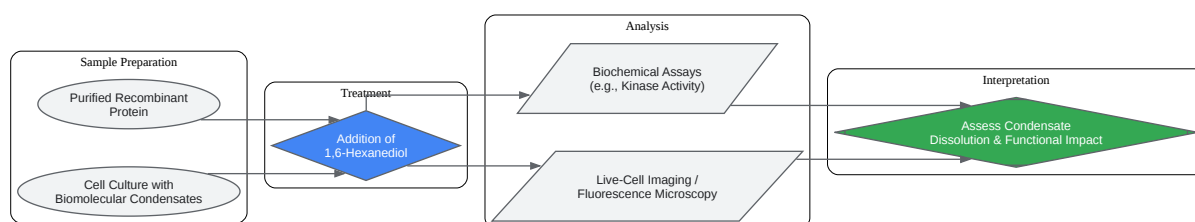
Methodology: Closed-Cup Method (e.g., Pensky-Martens)

- Apparatus: A closed-cup flash point tester, which consists of a sample cup with a lid that can be opened to introduce an ignition source.
- Procedure: The sample of **1,6-Heptanediol** is placed in the cup and heated at a slow, constant rate.
- Measurement: At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a brief flash is observed.

Application in Cell Biology: Probing Biomolecular Condensates

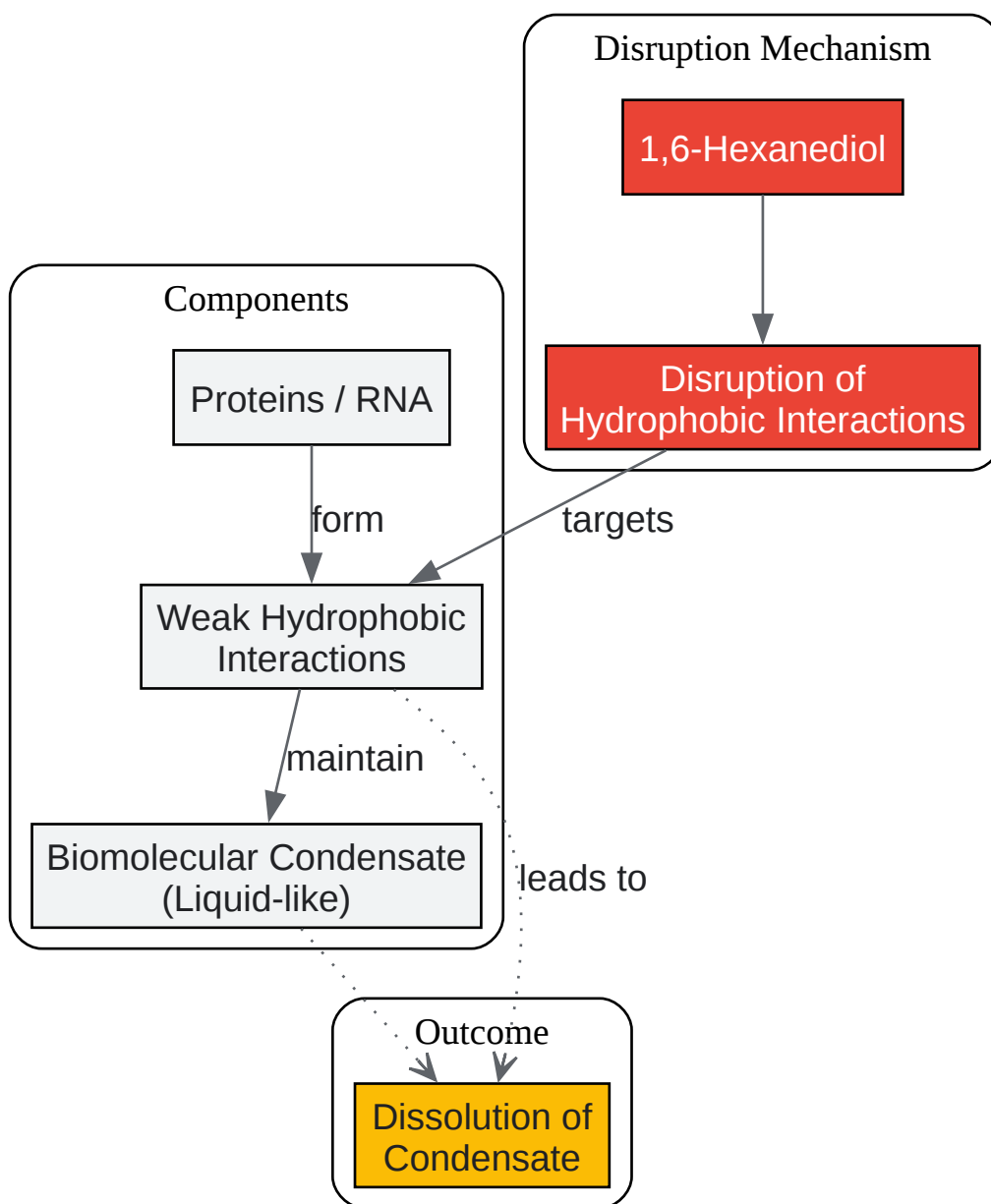
While direct signaling pathway involvement of **1,6-Heptanediol** is not extensively documented, its close structural analog, 1,6-hexanediol, is a widely used tool in cell biology to study liquid-liquid phase separation (LLPS).[4][5] LLPS is a process by which membraneless organelles, or biomolecular condensates, are formed in cells. These condensates are involved in various cellular processes, and their disruption is linked to disease. 1,6-Hexanediol is known to dissolve these liquid-like condensates by disrupting the weak hydrophobic interactions that hold them together.[5][6] This property allows researchers to investigate the nature and function of these structures.

The following diagrams illustrate the experimental workflow and the logical relationship of using an aliphatic diol like 1,6-hexanediol (as a proxy for **1,6-heptanediol**'s potential application) to study biomolecular condensates.



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Caption: Experimental workflow for studying biomolecular condensates using 1,6-hexanediol.



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Caption: Mechanism of 1,6-hexanediol-induced dissolution of biomolecular condensates.

Safety and Handling

A comprehensive understanding of the safety profile of **1,6-Heptanediol** is essential for its handling in a laboratory or industrial setting.

Hazard Identification

Based on data for structurally similar compounds like 1,6-hexanediol, **1,6-heptanediol** is expected to have a low order of acute toxicity.[7] However, it may cause eye irritation.[8] Contact with heated material can cause thermal burns.[7]

Handling and Storage

- **Handling:** Use in a well-ventilated area.[6] Avoid contact with skin, eyes, and clothing.[9] Wear appropriate personal protective equipment (PPE), including safety glasses and gloves. [9]
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[9] Keep the container tightly closed.[6]

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[9]
- **Skin Contact:** Flush skin with plenty of water. Remove contaminated clothing and wash before reuse.[9]
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[9]
- **Ingestion:** Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[9]

Fire Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- **Specific Hazards:** Combustible liquid. In a fire, it may produce hazardous decomposition products such as carbon monoxide and carbon dioxide.[7]

This guide provides a foundational understanding of the physical characteristics of **1,6-Heptanediol**. For specific applications, it is always recommended to consult the most recent Safety Data Sheet (SDS) and relevant scientific literature.

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